

SRI-29329 solubility and stability in DMSO

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Compound of Interest

Compound Name: SRI-29329

Cat. No.: B610988

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This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for the experimental use of **SRI-29329**, focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **SRI-29329**?

A1: The recommended solvent for preparing stock solutions of **SRI-29329** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum concentration of **SRI-29329** that can be achieved in DMSO?

A2: A stock solution of at least 25.0 mg/mL can be prepared in DMSO.^[1] For many in vitro applications, a lower concentration stock solution (e.g., 10 mM) is often utilized for ease of dilution into aqueous media.

Q3: How should I properly store a stock solution of **SRI-29329** in DMSO?

A3: To ensure the stability and longevity of your **SRI-29329** stock solution, it is crucial to adhere to the following storage guidelines. Upon preparation, the stock solution should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.

Q4: What is the observed stability of **SRI-29329** in DMSO under recommended storage conditions?

A4: The stability of **SRI-29329** in DMSO is dependent on the storage temperature. Stored in appropriate aliquots, the solution is stable for up to 6 months at -80°C and for up to 1 month at -20°C.^[1] It is recommended to use the solution within these timeframes to ensure the integrity of your experimental results. For in vivo studies, it is best practice to prepare fresh working solutions on the day of use.^[1]

Q5: My DMSO has solidified. Is it still usable for dissolving **SRI-29329**?

A5: Yes, this is a normal characteristic of DMSO, which has a freezing point of 18.5°C (65.4°F).^{[2][3]} If your DMSO has solidified, you can reliquefy it by warming the container to room temperature.^[4] This process will not negatively impact the quality of the solvent. Ensure the DMSO is completely liquid and at room temperature before using it to dissolve **SRI-29329**.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitate observed in the SRI-29329/DMSO stock solution upon thawing.	The solubility limit may have been exceeded, or the compound is not fully dissolved.	Gently warm the solution to 37°C for a few minutes and vortex to aid in re-dissolving the compound. If precipitation persists, the solution may be supersaturated; consider preparing a new stock at a slightly lower concentration.
Inconsistent experimental results using the same stock solution.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Discard the current stock solution and prepare a fresh one from solid SRI-29329. Ensure the new stock is properly aliquoted and stored at -80°C to minimize degradation.
Difficulty dissolving SRI-29329 powder in DMSO at room temperature.	The dissolution process may be slow.	To facilitate dissolution, you can briefly warm the solution to 37°C and vortex or sonicate the mixture.

Data Summary

Table 1: Solubility and Storage of **SRI-29329** in DMSO

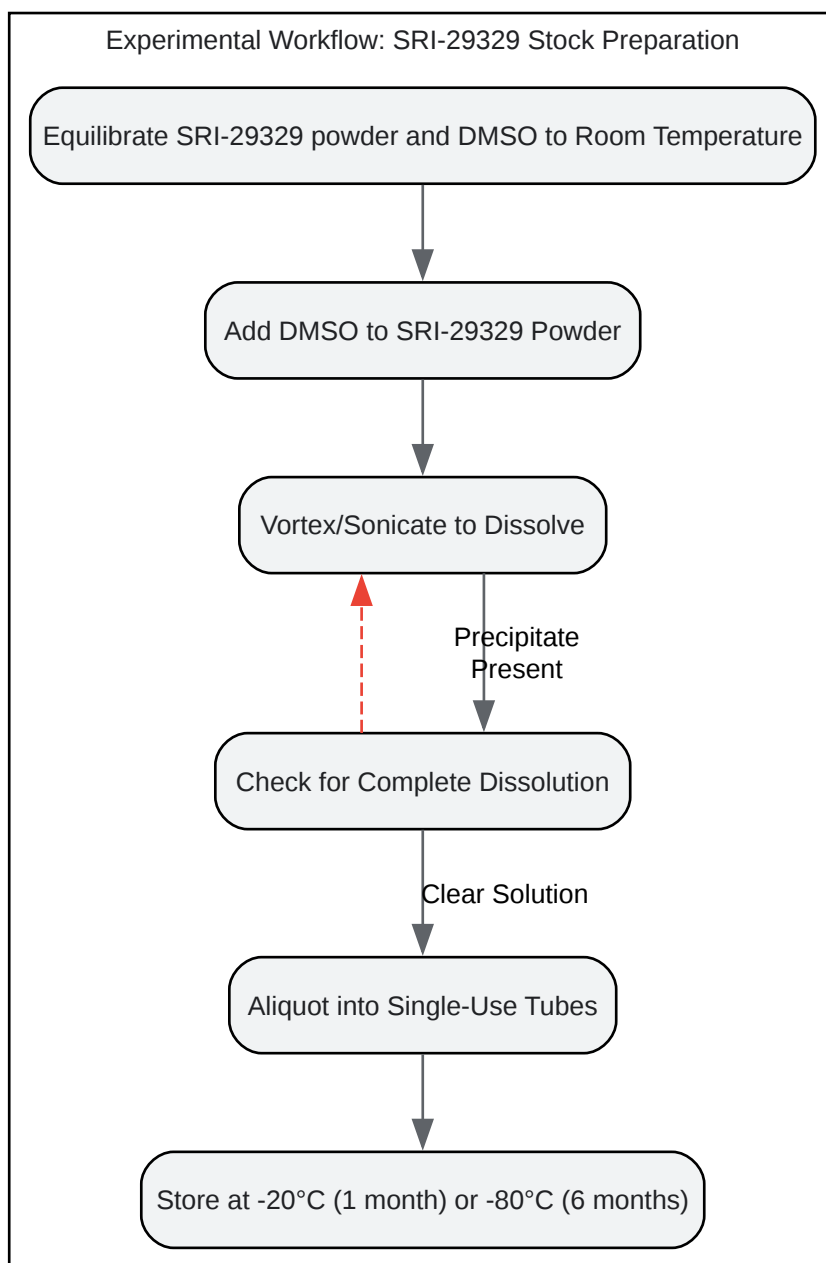
Parameter	Value	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Achievable Stock Concentration	25.0 mg/mL	[1]
Storage Temperature	-20°C or -80°C	[1]
Stability at -20°C	Up to 1 month	[1]
Stability at -80°C	Up to 6 months	[1]

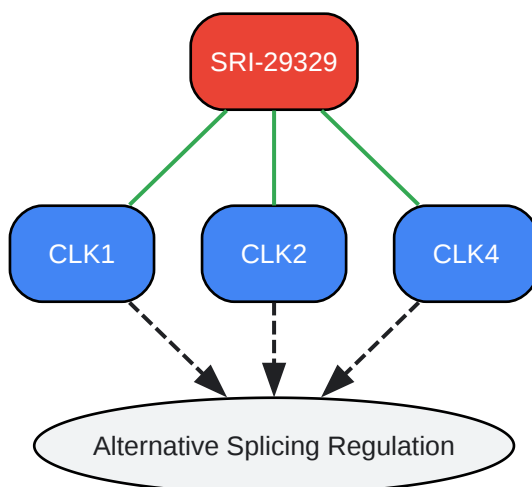
Experimental Protocols

Protocol 1: Preparation of a 10 mM **SRI-29329** Stock Solution in DMSO

- Preparation: Allow the **SRI-29329** vial and the DMSO to equilibrate to room temperature before opening to prevent moisture accumulation.
- Calculation: Determine the required mass of **SRI-29329** and volume of DMSO. (Molecular Weight of **SRI-29329**: 453.33 g/mol). For 1 mL of a 10 mM stock, you will need 4.53 mg of **SRI-29329**.
- Dissolution: Add the calculated volume of DMSO to the vial containing the **SRI-29329** powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -80°C for long-term storage or -20°C for short-term storage.

Visualizations





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